

A Technical Guide to the Natural Sources of 1,2-Dipalmitoyl-3-oleoylglycerol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-Dipalmitoyl-3-oleoylglycerol

Cat. No.: B10819147

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the natural sources of **1,2-Dipalmitoyl-3-oleoylglycerol** (PPO), a specific triacylglycerol of interest in various scientific and pharmaceutical fields. This document summarizes quantitative data, details relevant experimental protocols, and visualizes associated metabolic pathways to serve as a comprehensive resource for research and development.

Principal Natural Sources of 1,2-Dipalmitoyl-3-oleoylglycerol

1,2-Dipalmitoyl-3-oleoylglycerol is a naturally occurring triacylglycerol found in a variety of vegetable and animal fats. Its presence and concentration can vary significantly depending on the source and processing methods. Key natural sources include:

- Vegetable Oils:
 - Palm Oil and its Fractions: Palm oil and its fractionated components, such as palm stearin, are notable sources of PPO.^[1]
 - Cocoa Butter: This vegetable fat, widely used in confectionery, also contains **1,2-Dipalmitoyl-3-oleoylglycerol**.

- Apiaceae Seed Oils: Certain seed oils from the Apiaceae family have been identified as containing this triacylglycerol.[\[1\]](#)
- Animal Fats:
 - Lard: Fat rendered from pigs is a significant animal-based source of PPO.[\[1\]](#)
 - Tallow: Fat rendered from cattle or sheep also contains **1,2-Dipalmitoyl-3-oleoylglycerol**.[\[1\]](#)
 - Milk Fat: While milk fat is a complex mixture of triacylglycerols, PPO is present.[\[2\]](#) It is important to note that the isomeric form, 1,3-dipalmitoyl-2-oleoylglycerol (POP), is often more abundant and a subject of extensive research, particularly in the context of infant nutrition and human milk fat substitutes.[\[3\]](#)[\[4\]](#)

Quantitative Data on 1,2-Dipalmitoyl-3-oleoylglycerol Content

The concentration of **1,2-Dipalmitoyl-3-oleoylglycerol** in its natural sources is a critical parameter for researchers. The following table summarizes available quantitative data. It is important to recognize that these values can exhibit considerable variation based on factors such as the specific cultivar of a plant, the diet and breed of an animal, and the methods of extraction and processing employed.

Natural Source	Concentration of 1,2-Dipalmitoyl-3-oleoylglycerol (% of total triacylglycerols)	Notes
Palm Oil	Varies	The concentration is dependent on the fractionation process.
Lard	Varies	The fatty acid composition of lard is influenced by the pig's diet.
Cocoa Butter	Varies	Content can differ between cocoa bean varieties and geographic origins.

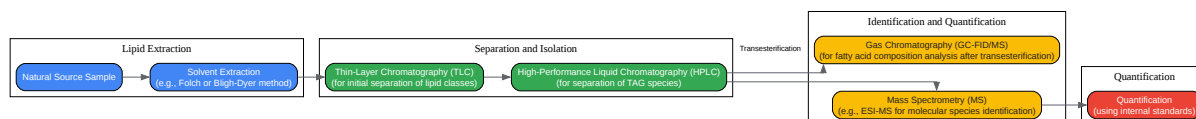
Further research is required to populate this table with more specific quantitative ranges from peer-reviewed literature.

Experimental Protocols for the Analysis of 1,2-Dipalmitoyl-3-oleoylglycerol

The accurate quantification and characterization of **1,2-Dipalmitoyl-3-oleoylglycerol** from natural sources rely on robust experimental protocols. The following outlines a general workflow for the extraction, isolation, and analysis of this triacylglycerol.

General Experimental Workflow

The analysis of PPO from a natural source typically involves lipid extraction, followed by chromatographic separation and identification, often coupled with mass spectrometry.



[Click to download full resolution via product page](#)

Caption: General workflow for the analysis of **1,2-Dipalmitoyl-3-oleoylglycerol**.

Detailed Methodologies

3.2.1. Lipid Extraction:

- **Folch Method:** This method involves homogenizing the sample in a chloroform:methanol (2:1, v/v) mixture. The addition of a salt solution (e.g., 0.9% NaCl) induces phase separation, with the lower chloroform phase containing the lipids.
- **Bligh-Dyer Method:** A modified one-phase methanol:chloroform:water extraction, which is then converted to a two-phase system by the addition of more chloroform and water.

3.2.2. Chromatographic Separation:

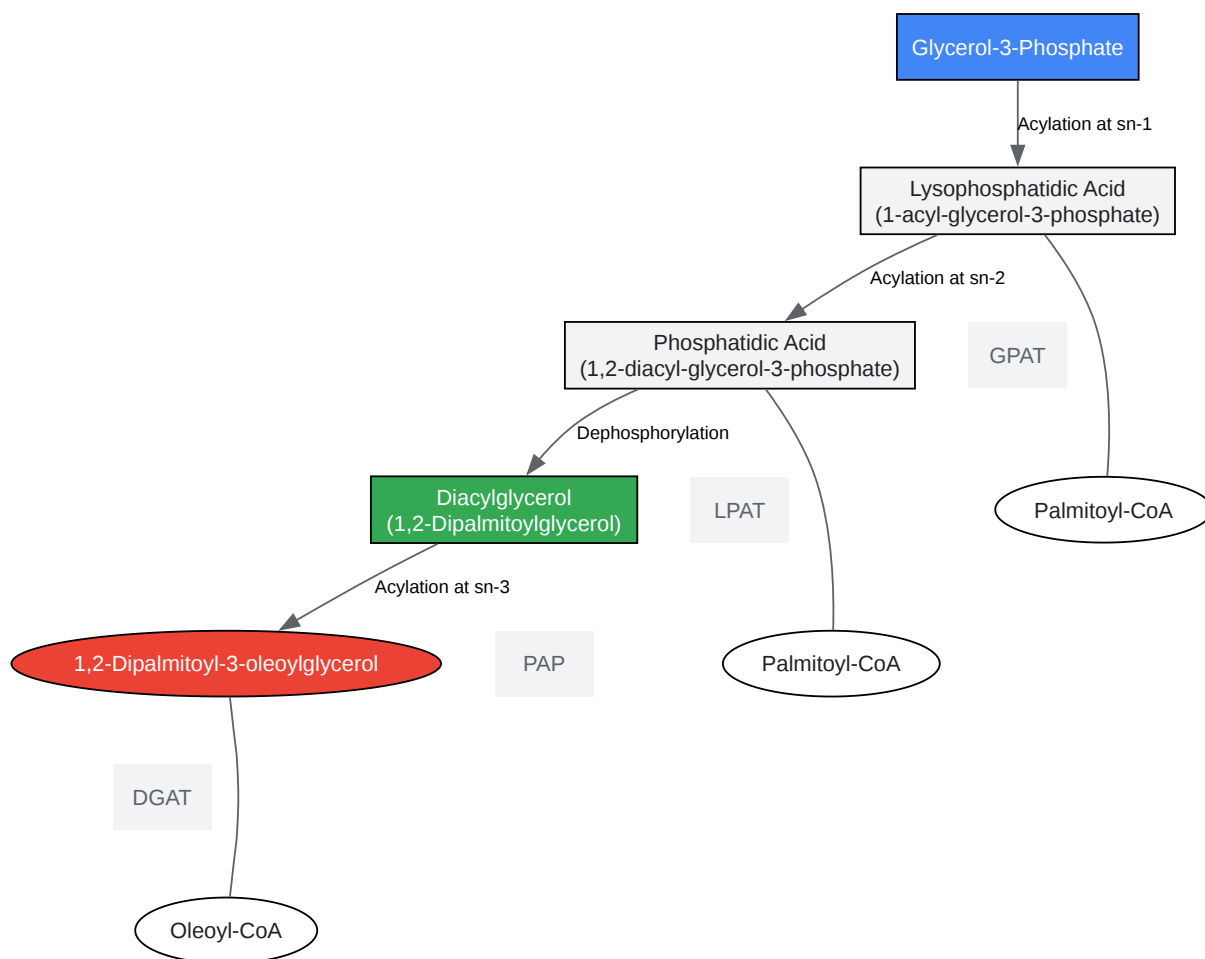
- **Thin-Layer Chromatography (TLC):** A preparative technique to separate total lipids into classes (e.g., triacylglycerols, phospholipids, free fatty acids) on a silica gel plate with a non-polar mobile phase.
- **High-Performance Liquid Chromatography (HPLC):** Reversed-phase HPLC is commonly used to separate individual triacylglycerol species based on their partition number. A C18 column is often employed with a mobile phase gradient of solvents like acetonitrile and isopropanol.

3.2.3. Identification and Quantification:

- Gas Chromatography (GC): Following separation by HPLC, the collected PPO fraction can be transesterified to fatty acid methyl esters (FAMES). These FAMES are then analyzed by GC with a flame ionization detector (FID) for quantification or a mass spectrometer (MS) for identification to confirm the fatty acid composition (two palmitic acids and one oleic acid).
- Mass Spectrometry (MS): Electrospray ionization mass spectrometry (ESI-MS) can be directly coupled with HPLC to provide molecular weight information of the intact triacylglycerol, confirming its identity as PPO.

Biosynthesis of 1,2-Dipalmitoyl-3-oleoylglycerol

The biosynthesis of triacylglycerols, including **1,2-Dipalmitoyl-3-oleoylglycerol**, primarily occurs through the Kennedy pathway (glycerol-3-phosphate pathway). This pathway involves the sequential acylation of a glycerol backbone.



[Click to download full resolution via product page](#)

Caption: The Kennedy Pathway for the biosynthesis of **1,2-Dipalmitoyl-3-oleoylglycerol**.

Pathway Description:

- Glycerol-3-phosphate (G3P) is first acylated at the sn-1 position by glycerol-3-phosphate acyltransferase (GPAT) using an activated fatty acid (e.g., Palmitoyl-CoA) to form lysophosphatidic acid (LPA).
- LPA is then acylated at the sn-2 position by lysophosphatidic acid acyltransferase (LPAT), typically with another molecule of Palmitoyl-CoA, to yield phosphatidic acid (PA).
- Phosphatidic acid phosphatase (PAP) removes the phosphate group from PA to produce 1,2-diacylglycerol (DAG), in this case, 1,2-Dipalmitoylglycerol.
- Finally, diacylglycerol acyltransferase (DGAT) catalyzes the acylation of the sn-3 position with an activated oleic acid (Oleoyl-CoA) to form **1,2-Dipalmitoyl-3-oleoylglycerol** (PPO).

This guide provides a foundational understanding of the natural sources, analysis, and biosynthesis of **1,2-Dipalmitoyl-3-oleoylglycerol**. For specific applications, further detailed investigation into the quantitative variability and the influence of processing on the concentration of this triacylglycerol in different matrices is recommended.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,2-Dipalmitoyl-3-Oleoyl-rac-glycerol [shop.labclinics.com]
- 2. Polymorphism of a Highly Asymmetrical Triacylglycerol in Milk Fat: 1-Butyryl 2-Stearoyl 3-Palmitoyl-glycerol - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. 1,3-Dioleoyl-2-palmitoyl glycerol (OPO)-Enzymatic synthesis and use as an important supplement in infant formulas - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to the Natural Sources of 1,2-Dipalmitoyl-3-oleoylglycerol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10819147#natural-sources-of-1-2-dipalmitoyl-3-oleoylglycerol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com